

An In-depth Technical Guide to (2,3-Difluoro-4-methylphenyl)methanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Difluoro-4-methylbenzylamine

CAS No.: 261763-41-1

Cat. No.: B1333253

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Abstract

This technical guide provides a comprehensive overview of (2,3-Difluoro-4-methylphenyl)methanamine, a fluorinated benzylamine derivative of increasing interest in medicinal chemistry and drug discovery. The strategic incorporation of fluorine atoms onto aromatic scaffolds significantly influences a molecule's physicochemical and pharmacokinetic properties, such as metabolic stability, lipophilicity, and binding affinity.^{[1][2]} This document details the key chemical and physical properties of (2,3-Difluoro-4-methylphenyl)methanamine, outlines a robust synthetic pathway, and explores its characteristic reactivity. Furthermore, it delves into the potential applications of this compound in drug development, supported by an understanding of the role of fluorinated aromatic moieties in bioactive molecules. Safety and handling protocols are also provided to ensure its proper use in a research setting. This guide is intended for researchers, scientists, and professionals in the field of drug development seeking a detailed understanding of this valuable chemical entity.

Introduction and Significance

(2,3-Difluoro-4-methylphenyl)methanamine (CAS No. 261763-41-1) is a substituted benzylamine that holds considerable promise as a building block in the synthesis of novel pharmaceutical agents. The presence of two fluorine atoms on the phenyl ring, ortho and meta to the aminomethyl group, imparts unique electronic properties that can profoundly impact molecular interactions. Fluorine's high electronegativity can alter the pKa of the amine group, influence metabolic pathways by blocking potential sites of oxidation, and enhance binding to target proteins through favorable electrostatic interactions.[3] The methyl group at the para position further modulates the electronic and steric profile of the molecule.

The strategic placement of fluorine atoms is a well-established strategy in medicinal chemistry to enhance drug-like properties.[1][2] By providing a metabolically stable and lipophilic moiety, fluorinated benzylamines serve as key intermediates in the development of therapeutics across various disease areas.[4] This guide aims to provide a detailed technical resource for researchers working with or considering the use of (2,3-Difluoro-4-methylphenyl)methanamine.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical and spectroscopic properties of (2,3-Difluoro-4-methylphenyl)methanamine is essential for its effective application in synthesis and drug design.

Physicochemical Properties

The following table summarizes the key physicochemical properties of (2,3-Difluoro-4-methylphenyl)methanamine.

Property	Value	Source
CAS Number	261763-41-1	[1]
Molecular Formula	C ₈ H ₉ F ₂ N	[1]
Molecular Weight	157.16 g/mol	[1]
Appearance	Liquid	Commercial Supplier Data
Purity	≥98%	[1]
Boiling Point	Not available	-
Melting Point	Not applicable (liquid at STP)	-
Density	Not available	-
pKa (predicted)	~8.5 - 9.0	Estimated based on similar benzylamines

Note: Experimental data for boiling point, density, and pKa are not readily available in the literature. The predicted pKa is based on the known basicity of benzylamine and the electron-withdrawing effects of the fluorine substituents.

Spectroscopic Characterization (Predicted)

While experimental spectra for (2,3-Difluoro-4-methylphenyl)methanamine are not widely published, the following tables provide predicted ¹H, ¹³C, and ¹⁹F NMR chemical shifts, as well as expected key IR and mass spectrometry fragments. These predictions are based on established spectroscopic principles and data from structurally analogous compounds.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (400 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.0-7.2	m	2H	Ar-H
~ 3.8	s	2H	-CH ₂ -NH ₂
~ 2.2	s	3H	Ar-CH ₃
~ 1.5	br s	2H	-NH ₂

- ¹³C NMR (101 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~ 150-155 (dd)	C-F
~ 145-150 (dd)	C-F
~ 135-140 (d)	Ar-C-CH ₂
~ 125-130	Ar-C
~ 120-125	Ar-C
~ 115-120 (d)	Ar-C-CH ₃
~ 40-45	-CH ₂ -NH ₂
~ 15-20	-CH ₃

- ¹⁹F NMR (376 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~ -130 to -140	Ar-F
~ -140 to -150	Ar-F

2.2.2. Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-3400	Medium, broad	N-H stretch (amine)
2850-2950	Medium	C-H stretch (aliphatic and aromatic)
1600-1620	Medium	C=C stretch (aromatic)
1450-1500	Strong	C=C stretch (aromatic)
1200-1300	Strong	C-F stretch
1000-1100	Strong	C-N stretch

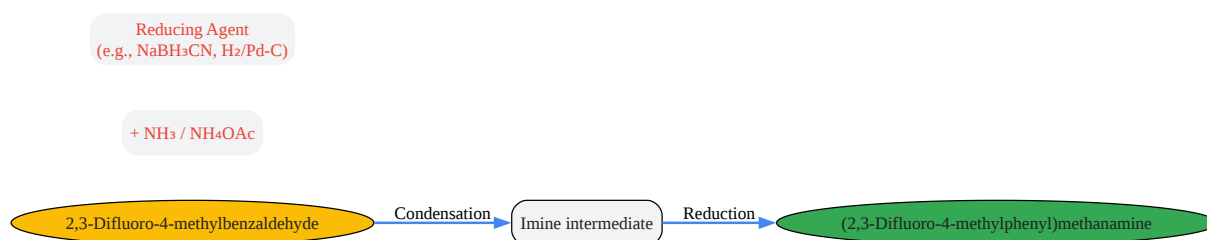
2.2.3. Mass Spectrometry (MS)

m/z	Relative Intensity	Assignment
157	High	[M] ⁺ (Molecular ion)
142	Moderate	[M - NH] ⁺
140	High	[M - NH ₃] ⁺
128	Moderate	[M - CH ₂ NH ₂] ⁺

Synthesis Methodology

A robust and efficient synthesis of (2,3-Difluoro-4-methylphenyl)methanamine is crucial for its accessibility in research and development. A highly plausible and practical approach involves the reductive amination of the corresponding aldehyde, 2,3-difluoro-4-methylbenzaldehyde. This method is widely used for the preparation of amines due to its operational simplicity and the availability of various reducing agents.

Proposed Synthetic Pathway



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Caption: Proposed synthesis of (2,3-Difluoro-4-methylphenyl)methanamine.

Detailed Experimental Protocol: Reductive Amination

This protocol describes the synthesis of (2,3-Difluoro-4-methylphenyl)methanamine from 2,3-difluoro-4-methylbenzaldehyde via a one-pot reductive amination procedure.

Materials:

- 2,3-Difluoro-4-methylbenzaldehyde
- Ammonium acetate (NH₄OAc)
- Methanol (MeOH), anhydrous
- Sodium cyanoborohydride (NaBH₃CN) or Palladium on Carbon (Pd/C) and a hydrogen source
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH), aqueous solution
- Dichloromethane (DCM) or Ethyl acetate (EtOAc)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser (if heating is required)
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve 2,3-difluoro-4-methylbenzaldehyde (1.0 eq) in anhydrous methanol.
- Imine Formation: To the stirred solution, add ammonium acetate (5-10 eq). The large excess of the ammonia source drives the equilibrium towards the formation of the imine intermediate. Stir the mixture at room temperature for 1-2 hours.
- Reduction:
 - Using Sodium Cyanoborohydride: Cool the reaction mixture in an ice bath. Slowly add sodium cyanoborohydride (1.5-2.0 eq) portion-wise. Caution: NaBH_3CN is toxic and can release hydrogen cyanide gas upon acidification. Handle in a well-ventilated fume hood. Allow the reaction to warm to room temperature and stir overnight.
 - Using Catalytic Hydrogenation: Alternatively, transfer the methanolic solution of the imine to a hydrogenation vessel containing 10% Pd/C (5-10 mol%). Pressurize the vessel with hydrogen gas (typically 50 psi) and shake or stir vigorously at room temperature until hydrogen uptake ceases.
- Work-up:
 - Carefully quench the reaction by the slow addition of water.

- Acidify the mixture with concentrated HCl to a pH of ~1-2. This protonates the product amine, making it water-soluble, and helps to hydrolyze any remaining imine.
- Wash the aqueous layer with dichloromethane or ethyl acetate to remove any unreacted aldehyde and other non-basic impurities.
- Basify the aqueous layer with a cold aqueous NaOH solution to a pH of >12 to deprotonate the amine and cause it to separate from the aqueous phase.
- Extract the product into dichloromethane or ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts, dry over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude (2,3-Difluoro-4-methylphenyl)methanamine.
- Purification: The crude product can be purified by vacuum distillation or by column chromatography on silica gel if necessary.

Reactivity and Potential Metabolic Pathways

The reactivity of (2,3-Difluoro-4-methylphenyl)methanamine is primarily governed by the nucleophilic character of the primary amine and the electronic effects of the substituents on the aromatic ring.

Characteristic Reactions

- Acylation and Sulfonylation: The primary amine readily reacts with acyl halides, anhydrides, and sulfonyl chlorides to form the corresponding amides and sulfonamides. These reactions are fundamental in the derivatization of the molecule for structure-activity relationship (SAR) studies.
- Alkylation: The amine can undergo N-alkylation with alkyl halides. However, over-alkylation to form secondary and tertiary amines is a common side reaction and requires careful control of stoichiometry and reaction conditions. Reductive amination with aldehydes or ketones is a more controlled method for preparing N-alkylated derivatives.

- Formation of Schiff Bases: Reaction with aldehydes and ketones yields imines (Schiff bases), which can be further reduced to secondary amines.

Influence of Fluorine on Reactivity and Metabolism

The two fluorine atoms exert a strong electron-withdrawing inductive effect (-I effect), which decreases the electron density on the aromatic ring and, to a lesser extent, on the benzylic carbon and the nitrogen atom.[5] This can slightly reduce the basicity and nucleophilicity of the amine compared to its non-fluorinated counterpart.

From a metabolic standpoint, the carbon-fluorine bond is exceptionally strong, making it resistant to enzymatic cleavage. The fluorine atoms at the 2- and 3-positions can sterically hinder and electronically deactivate the aromatic ring, thereby blocking potential sites of cytochrome P450-mediated oxidative metabolism.[6] This enhanced metabolic stability is a key reason for incorporating fluorine into drug candidates.

Applications in Drug Discovery and Medicinal Chemistry

While specific biological activities for (2,3-Difluoro-4-methylphenyl)methanamine are not extensively reported in the public domain, its structural features make it a valuable scaffold for the synthesis of a wide range of potential therapeutic agents. The difluorinated benzylamine motif is present in numerous bioactive molecules.

The introduction of fluorine can lead to:

- Enhanced Metabolic Stability: As discussed, the C-F bond is highly resistant to metabolic cleavage, which can increase the half-life of a drug.[6]
- Increased Lipophilicity: Fluorine substitution can increase the lipophilicity of a molecule, which may improve its ability to cross cell membranes and the blood-brain barrier.[2]
- Modulation of pKa: The electron-withdrawing nature of fluorine can lower the pKa of the amine, which can affect the ionization state of the molecule at physiological pH and influence its absorption, distribution, and target binding.[1]

- **Improved Binding Affinity:** The fluorine atoms can participate in favorable interactions with protein targets, such as hydrogen bonds and dipole-dipole interactions, leading to enhanced binding affinity and selectivity.^[1]

Given these properties, (2,3-Difluoro-4-methylphenyl)methanamine is an attractive starting material for the synthesis of inhibitors of enzymes such as monoamine oxidase or for the development of ligands for various receptors in the central nervous system.

Safety and Handling

As with any chemical, proper safety precautions must be observed when handling (2,3-Difluoro-4-methylphenyl)methanamine. While a specific Safety Data Sheet (SDS) is not widely available, the following guidelines are based on the general properties of substituted benzylamines and fluorinated aromatic compounds.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- **Handling:** Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors. Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.
- **Disposal:** Dispose of the chemical and its container in accordance with local, state, and federal regulations.

Conclusion

(2,3-Difluoro-4-methylphenyl)methanamine is a valuable and versatile building block for medicinal chemistry and drug discovery. Its unique substitution pattern, featuring two fluorine atoms and a methyl group on the aromatic ring, offers a powerful tool for modulating the pharmacokinetic and pharmacodynamic properties of lead compounds. This technical guide has provided a detailed overview of its properties, a robust synthetic protocol, and an exploration of its reactivity and potential applications. As the demand for more effective and safer therapeutics continues to grow, the strategic use of fluorinated intermediates like (2,3-

Difluoro-4-methylphenyl)methanamine will undoubtedly play an increasingly important role in the future of drug development.

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